

Di-n-Amyl Disulfide: A Comparative Review of Its Applications

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Compound of Interest

Compound Name: *di-n-Amyl disulfide*

Cat. No.: *B090501*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive literature review of the applications of **di-n-amyl disulfide**. Due to a lack of extensive research specifically on **di-n-amyl disulfide** in some fields, this guide incorporates experimental data from closely related sulfur-containing compounds to offer a comparative perspective on its potential performance as an antifungal agent, a corrosion inhibitor, and a lubricant additive.

Antifungal Applications

Di-n-amyl disulfide is being investigated for its potential biological activities, including antifungal properties.^[1] While specific minimum inhibitory concentration (MIC) data for **di-n-amyl disulfide** is not readily available in the reviewed literature, data for a structurally similar compound, diallyl disulfide, offers insight into the potential efficacy of dialkyl disulfides against fungal pathogens.

Comparative Antifungal Activity

The following table presents the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) of diallyl disulfide against clinical isolates of *Candida albicans*, a common fungal pathogen. This data is compared with standard antifungal agents, fluconazole and amphotericin B. The antifungal activity of diallyl disulfide is attributed to its disulfide bond, which can interfere with thiol-containing proteins essential for fungal cell function.^[2]

Table 1: Comparative Antifungal Activity against *Candida albicans*

Compound	MIC (µg/mL)	MFC (µg/mL)
Diallyl Disulfide	2500	5000
Fluconazole	1	1
Amphotericin B	1	1

Source: Data for Diallyl Disulfide, Fluconazole, and Amphotericin B from Research, Society and Development, 2022.[2][3]

Experimental Protocol: Broth Microdilution for Antifungal Susceptibility Testing

This protocol is based on the Clinical and Laboratory Standards Institute (CLSI) guidelines for antifungal susceptibility testing of yeasts.

1. Preparation of Inoculum:

- Fungal isolates are cultured on Sabouraud Dextrose Agar for 24 hours.
- A suspension of the fungal culture is prepared in sterile 0.9% NaCl.
- The suspension is diluted in RPMI 1640 medium to a final concentration of $1-5 \times 10^3$ Colony Forming Units (CFU) per mL.

2. Preparation of Antifungal Agents:

- Stock solutions of **di-n-amyI disulfide** (or the compound being tested) and control antifungal agents are prepared.
- Serial two-fold dilutions of each agent are prepared in a 96-well microtiter plate using RPMI 1640 medium.

3. Inoculation and Incubation:

- Each well is inoculated with the fungal suspension.
- The microtiter plates are incubated at 35°C for 24-48 hours.

4. Determination of MIC and MFC:

- The MIC is determined as the lowest concentration of the antifungal agent that causes a significant inhibition of visible fungal growth compared to a drug-free control well.
- To determine the MFC, an aliquot from each well showing no growth is sub-cultured onto an agar plate. The MFC is the lowest concentration that results in no fungal growth on the agar plate.[3]

Signaling Pathway and Experimental Workflow

Antifungal susceptibility testing workflow.

Corrosion Inhibition Applications

Di-n-amyl disulfide is used as a corrosion inhibitor, particularly in acidic environments.

Organic corrosion inhibitors that contain heteroatoms like sulfur are known to be effective in protecting metals. The mechanism of inhibition generally involves the adsorption of the inhibitor molecules onto the metal surface, forming a protective film.

While specific quantitative data for **di-n-amyl disulfide** is limited in the available literature, studies on similar sulfur-containing compounds, such as dipropyl sulfide, provide a basis for comparison.

Comparative Corrosion Inhibition Efficiency

The following table shows the corrosion inhibition efficiency of dipropyl sulfide on carbon steel in a 0.5 N sulfuric acid solution, as determined by the weight loss method.

Table 2: Corrosion Inhibition Efficiency of Dipropyl Sulphide

Inhibitor Concentration (ppm)	Corrosion Rate (mpy)	Inhibition Efficiency (%)
0 (Blank)	115.3	-
50	68.2	40.8
100	45.1	60.9
150	28.9	74.9
200	19.3	83.3
250	12.1	89.5

Source: Asian Journal of Chemistry, 2021.

Experimental Protocol: Evaluation of Corrosion Inhibitors

1. Weight Loss Method:

- Carbon steel coupons of known dimensions and weight are prepared.
- The coupons are immersed in the corrosive medium (e.g., 1 M HCl) with and without various concentrations of the inhibitor for a specified period.
- After immersion, the coupons are cleaned, dried, and re-weighed.
- The weight loss is used to calculate the corrosion rate and the inhibition efficiency.

2. Electrochemical Measurements (Potentiodynamic Polarization and Electrochemical Impedance Spectroscopy - EIS):

- A three-electrode cell setup is used, consisting of a working electrode (the metal being tested), a reference electrode (e.g., saturated calomel electrode), and a counter electrode (e.g., platinum).
- The working electrode is immersed in the corrosive solution with and without the inhibitor.
- For potentiodynamic polarization, the potential is scanned, and the resulting current is measured to determine the corrosion potential and corrosion current density.
- For EIS, a small amplitude AC signal is applied over a range of frequencies to measure the impedance of the system, providing information about the protective film.

Mechanism of Corrosion Inhibition

General mechanism of corrosion inhibition.

Lubricant Additive Applications

Di-n-amyl disulfide can function as an extreme pressure (EP) and anti-wear (AW) additive in lubricants.^[1] Sulfur-containing compounds are known to form a protective film on metal surfaces under high load and temperature conditions, preventing direct metal-to-metal contact and reducing wear.

Direct comparative performance data for **di-n-amyl disulfide** as a lubricant additive is scarce. Therefore, this section presents a general overview and experimental protocol for evaluating

such additives. The performance of sulfur-based additives is often compared based on parameters like wear scar diameter and coefficient of friction.

Experimental Protocol: Four-Ball Wear Test (ASTM D4172)

This standard test method is used to determine the wear preventive properties of lubricating fluids.

1. Apparatus:

- A four-ball wear tester, consisting of three stationary steel balls held in a cup and a fourth steel ball rotated against them.

2. Procedure:

- The test lubricant is placed in the cup with the three stationary balls.
- The fourth ball is brought into contact with the other three under a specified load.
- The top ball is rotated at a constant speed for a set duration and at a controlled temperature.

3. Measurement:

- After the test, the wear scars on the three stationary balls are measured using a microscope.
- The average wear scar diameter is reported as a measure of the lubricant's anti-wear properties. A smaller wear scar diameter indicates better performance.

Experimental Workflow for Lubricant Additive Evaluation

Workflow for evaluating lubricant additives.

Conclusion

Di-n-amyl disulfide shows promise in various industrial and research applications due to its disulfide functionality. While direct, quantitative comparative data is limited in some areas, the performance of analogous sulfur-containing compounds suggests its potential as an effective antifungal agent, corrosion inhibitor, and lubricant additive. Further research with standardized testing protocols is necessary to fully elucidate its performance characteristics and to establish a direct comparison with commercially available alternatives. The experimental methodologies

and comparative frameworks provided in this guide offer a foundation for such future investigations.

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